

# Application Notes and Protocols for (2-Oxoazepan-1-yl)acetic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2-Oxoazepan-1-yl)acetic acid

Cat. No.: B1308159

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This document provides essential information and protocols for the safe storage and handling of **(2-Oxoazepan-1-yl)acetic acid** in a laboratory setting. The information is compiled from publicly available safety data sheets and chemical property databases.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **(2-Oxoazepan-1-yl)acetic acid** is provided in the table below. This data is essential for understanding the compound's characteristics for experimental design and safety considerations.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>13</sub> NO <sub>3</sub>
Molecular Weight	171.19 g/mol
CAS Number	35048-56-7
Storage Temperature	2-8°C <sup>[1]</sup>

## Safety and Hazard Information

**(2-Oxoazepan-1-yl)acetic acid** is a chemical that requires careful handling due to its potential hazards. All personnel should be familiar with the following hazard information and adhere to

the recommended safety precautions.

#### Hazard Statements:

- Causes skin irritation.[2]
- Causes serious eye irritation.[2]
- May cause respiratory irritation.[2]

#### Precautionary Statements:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2]
- Wash skin thoroughly after handling.[2]
- Use only outdoors or in a well-ventilated area.[2]
- Wear protective gloves, protective clothing, eye protection, and face protection.[2]

## Storage and Handling Protocols

Adherence to proper storage and handling protocols is critical to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

### Storage

- Store in a tightly-closed container.[2]
- Keep in a cool, dry, and well-ventilated area.[2]
- The recommended storage temperature is between 2°C and 8°C.[1]
- Store away from incompatible substances and sources of ignition.[2]
- It is recommended to store the compound in a locked cabinet or area.

### Handling

- Always handle **(2-Oxoazepan-1-yl)acetic acid** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including:
  - Chemical-resistant gloves (e.g., nitrile)
  - Safety glasses with side shields or chemical safety goggles
  - A lab coat
- Avoid direct contact with skin and eyes.
- Avoid inhalation of dust or fumes.
- After handling, wash hands thoroughly with soap and water.
- Do not eat, drink, or smoke in areas where the chemical is handled.

## Experimental Protocols

Currently, there are no specific, publicly available experimental protocols detailing the use of **(2-Oxoazepan-1-yl)acetic acid**. Researchers should develop their own protocols based on the specific requirements of their experiments, taking into account the safety and handling information provided in this document.

## First Aid Measures

In the event of exposure, follow these first aid measures immediately:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[2\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[2\]](#)
- If inhaled: Remove to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[2\]](#)

- If swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.

## Spill and Disposal Procedures

### Spill Cleanup

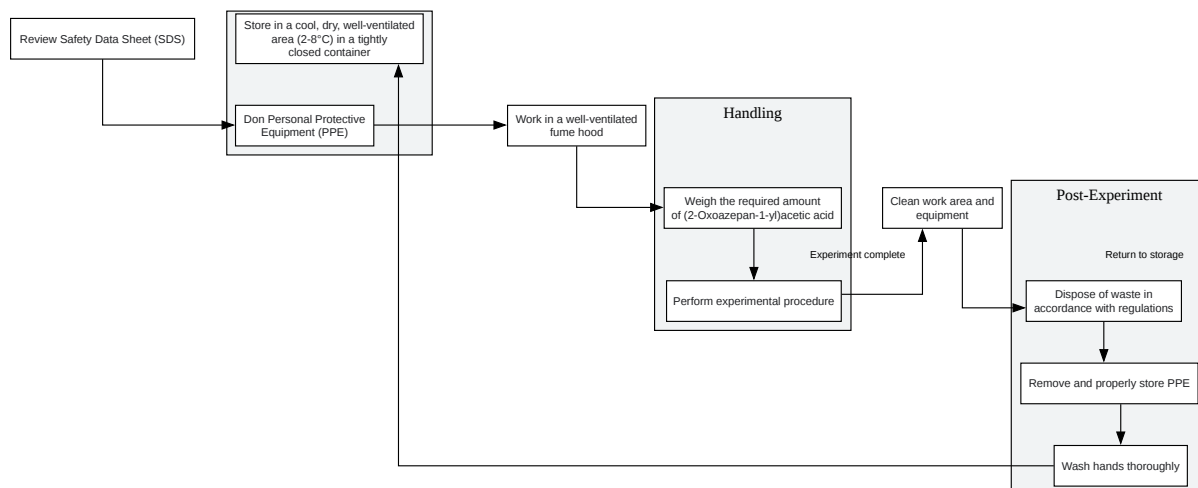
- In case of a spill, ensure the area is well-ventilated.
- Wear appropriate PPE as described in section 3.2.
- For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Clean the spill area thoroughly with a suitable solvent.

### Waste Disposal

- Dispose of **(2-Oxoazepan-1-yl)acetic acid** and any contaminated materials in accordance with local, state, and federal regulations.
- Contact a licensed professional waste disposal service to dispose of this material.

## Logical Workflow for Handling (2-Oxoazepan-1-yl)acetic acid

The following diagram illustrates a logical workflow for the safe handling of **(2-Oxoazepan-1-yl)acetic acid** in a laboratory setting.



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## References

- 1. 35048-56-7|2-(2-Oxoazepan-1-yl)acetic acid|BLD Pharm [bldpharm.com]

- 2. aksci.com [aksci.com]
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